Part 1: LC-MS/MS Analytical Methodology for Methoxybenzoyl Piperazines

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Compound of Interest

Compound Name:	*1-(4-Methoxybenzoyl)piperazine trifluoroacetate*
CAS No.:	*1185479-65-5*
Cat. No.:	*B3088648*

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Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for the sensitive and selective detection of piperazine derivatives in complex matrices such as biological fluids and seized drug materials.[3][4][5] The chromatographic separation is crucial for resolving isomers that may exhibit nearly identical mass spectra, while tandem mass spectrometry provides structural confirmation through characteristic fragmentation patterns.[6][7]

The choice of an LC-MS/MS system is driven by the need for both high sensitivity and specificity. The use of a triple quadrupole (QqQ) mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode allows for the detection of specific precursor-to-product ion transitions, significantly reducing background noise and enhancing detection limits.[1]

Rationale for Experimental Choices

- Mobile Phase: A gradient elution using acetonitrile or methanol with an aqueous buffer (e.g., ammonium formate or formic acid) is typically employed. The acidic modifier aids in the

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protonation of the piperazine nitrogens during electrospray ionization (ESI), leading to a strong $[M+H]^+$ signal in positive ion mode.

- Internal Standards: The use of stable isotopically labeled (SIL) internal standards, such as deuterated analogs (e.g., d8-piperazine), is critical for accurate quantification.[3] SIL standards co-elute with the analyte and compensate for variations in sample preparation, injection volume, and matrix effects, ensuring the highest level of confidence in the results.[3]

- Ionization: Electrospray ionization (ESI) in the positive ion mode is the preferred method for piperazine derivatives due to the presence of basic nitrogen atoms that are readily protonated to form $[M+H]^+$ ions.[8][9]

Experimental Protocol: LC-MS/MS Analysis

This protocol provides a robust method for the qualitative and quantitative analysis of methoxybenzoyl piperazines.

- Sample Preparation (for Biological Matrices):
  - To 1 mL of sample (e.g., urine, serum), add a suitable SIL internal standard.
  - Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analytes and remove matrix interferences. A common LLE solvent is a mixture of ethyl acetate and hexane.
  - Evaporate the organic extract to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in the initial mobile phase (e.g., 100 µL of 95:5 water:acetonitrile with 0.1% formic acid).

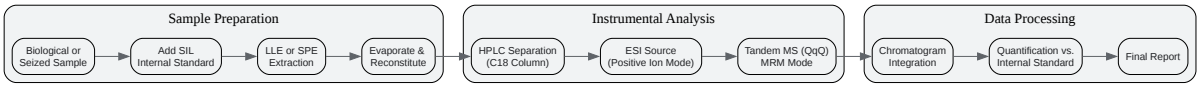
- Liquid Chromatography (LC) Parameters:
  - Column: A C18 reversed-phase column (e.g., 150 mm x 3 mm, 3 µm particle size) is effective for separating piperazine derivatives.[8]
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

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- Gradient: A typical gradient would start at 5-10% B, ramp up to 95% B over 10-15 minutes, hold for 2-3 minutes, and then return to initial conditions for equilibration.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 µL.
- Column Temperature: 30 - 40 °C.

- Mass Spectrometry (MS) Parameters:
  - Ionization Mode: ESI Positive.
  - Scan Mode: Multiple Reaction Monitoring (MRM).
  - Capillary Voltage: 4.0 - 4.5 kV.
  - Desolvation Temperature: 180 - 300 °C.[10]
  - Collision Gas: Argon.
  - MRM Transitions: The precursor ion will be the protonated molecule $[M+H]^+$. At least two product ions should be monitored for each analyte for confident identification.[3]

LC-MS/MS Workflow Diagram



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Caption: General workflow for the analysis of methoxybenzoyl piperazines.

Table 1: Typical LC-MS/MS Parameters

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Parameter	Setting	Rationale
LC Column	C18 Reversed-Phase	Good retention and separation for piperazine derivatives.
Mobile Phase	Water/Acetonitrile with 0.1% Formic Acid	Provides good peak shape and promotes protonation for ESI+.
Ionization	ESI Positive	Basic nitrogens on the piperazine ring are readily protonated.
MS Analyzer	Triple Quadrupole (QqQ)	Enables sensitive and selective MRM analysis.
Internal Standard	Stable Isotope Labeled (e.g., d8-piperazine)	Ensures highest accuracy and precision for quantification.[3]

Part 2: Mass Spectrometry and Fragmentation Analysis

The structural elucidation of methoxybenzoyl piperazines relies heavily on the interpretation of their fragmentation patterns generated by collision-induced dissociation (CID) in the mass spectrometer. The fragmentation is predictable and primarily involves cleavages around the amide linkage and within the piperazine ring.

Upon ESI, the methoxybenzoyl piperazine molecule readily accepts a proton, typically on one of the piperazine nitrogens, to form the precursor ion, $[M+H]^+$. For 1-(2-methoxybenzoyl)piperazine ($C_{12}H_{16}N_2O_2$), the monoisotopic mass is 220.12 Da, resulting in an $[M+H]^+$ ion at m/z 221.13.[11]

The subsequent CID of this precursor ion leads to several characteristic product ions. The most common fragmentation pathways involve the cleavage of the C-N bond of the amide and various cleavages of the piperazine ring.[12][13]

Key Fragmentation Pathways

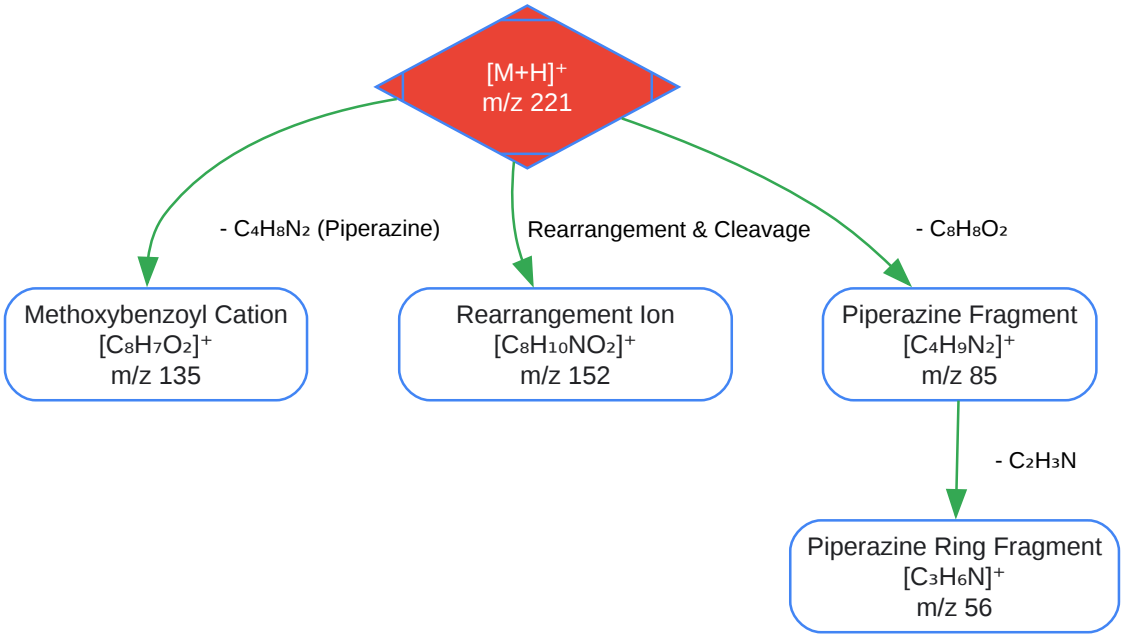
- Formation of the Methoxybenzoyl Cation: The most prominent fragmentation is the cleavage of the amide bond between the carbonyl carbon and the piperazine nitrogen. This results in the formation of a stable methoxybenzoyl cation. For any methoxybenzoyl piperazine isomer, this produces a characteristic ion at m/z 135. This ion corresponds to the $[C_8H_7O_2]^+$ fragment.[14]

- Piperazine Ring Fragmentation: The charged piperazine portion or the intact protonated molecule can undergo ring cleavage. Common losses include the neutral loss of ethene (28 Da) or subsequent fragmentations leading to smaller iminium ions. The piperazine ring itself can cleave to produce characteristic ions at m/z 56, 70, or 85, corresponding to different fragments of the piperazine ring structure.[8]

- Formation of the m/z 152 Ion: A unique and diagnostically important fragment ion for methoxybenzoylpiperazines is observed at m/z 152.[7] This ion is proposed to be formed through a rearrangement process involving the transfer of a hydrogen atom followed by the cleavage of the piperazine ring. Its high relative abundance is specific to the three regioisomeric methoxybenzoylpiperazines, helping to distinguish them from isobaric structures like methylenedioxybenzylpiperazines (MDBPs).[7]

Fragmentation Diagram of Methoxybenzoyl Piperazine

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Caption: Proposed fragmentation pathways for protonated methoxybenzoyl piperazine.

Table 2: Major Product Ions of Methoxybenzoyl Piperazine ([M+H]$^+$ = 221)

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m/z	Proposed Structure / Formula	Fragmentation Pathway	Diagnostic Value
152	$[C_8H_{10}NO_2]^+$	Rearrangement and piperazine ring cleavage	High (Specific to methoxybenzoyl isomers)[7]
135	$[C_8H_7O_2]^+$	Cleavage of the amide C-N bond	High (Characteristic of the methoxybenzoyl group)[14]
85	$[C_4H_9N_2]^+$	Cleavage of the amide C-N bond	Moderate (Indicates the piperazine moiety)
56	$[C_3H_6N]^+$	Piperazine ring fragmentation	Moderate (Common piperazine fragment)[8]

Part 3: Comparative Analysis and Isomer Differentiation

The fragmentation pattern of methoxybenzoyl piperazines is distinct when compared to other classes of piperazine-based designer drugs.

- vs. Benzylpiperazines (e.g., BZP): Benzylpiperazines lack the carbonyl group. Their primary fragmentation involves the cleavage of the benzyl C-N bond to form a tropylium ion at m/z 91 ($[C_7H_7]^+$).[8][12] This is a clear differentiating fragment from the m/z 135 ion seen in methoxybenzoyl piperazines.

- vs. Phenylpiperazines (e.g., mCPP, TFMPP): In phenylpiperazines, the piperazine ring is directly attached to the aromatic ring. Fragmentation typically involves cleavage within the piperazine ring, leading to characteristic ions such as m/z 119, 70, and 56.[8][12] The absence of the m/z 135 or m/z 91 fragments clearly distinguishes them.

- vs. Isobaric MDBP: Methoxybenzoylpiperazines are isobaric with methylenedioxybenzylpiperazines (MDBPs), meaning they have the same elemental composition and molecular weight.[7][9] While both can produce an ion at m/z 135, the

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elemental composition is different ($[C_8H_7O_2]^+$ for MDBP). High-resolution mass spectrometry (HRMS) can distinguish these, but on lower-resolution instruments, they may be indistinguishable.[9] However, the presence of the unique m/z 152 fragment is a key marker for methoxybenzoylpiperazines and is absent in the spectra of MDBP, providing a crucial point of differentiation.[7]

The Challenge of Regioisomers

The mass spectra of the three regioisomers (2-methoxy-, 3-methoxy-, and 4-methoxybenzoylpiperazine) are often nearly identical, as the position of the methoxy group on the benzoyl ring has a minimal effect on the main fragmentation pathways under typical CID conditions.[2] While minor differences in the relative abundances of fragment ions may exist, they are often insufficient for unambiguous identification.[7] Therefore, chromatographic separation is absolutely critical. The different polarities of the isomers will result in distinct retention times, allowing for their individual identification when analyzed alongside reference standards.

Table 3: Comparison of Key Fragments in Piperazine Classes

Piperazine Class	Key Differentiating Fragment Ion (m/z)	Corresponding Structure
Methoxybenzoyl Piperazines	135 and 152	Methoxybenzoyl cation and rearrangement ion[7]
Benzylpiperazines (BZP)	91	Tropylium ion[8]
Phenylpiperazines (mCPP)	154, 140	Fragments containing the chlorophenyl group[8]
MDBP (isobaric)	135	Methylenedioxybenzyl cation[12]

Conclusion

The LC-MS/MS analysis of methoxybenzoyl piperazines is a powerful technique for their identification and quantification. A well-designed method utilizing reversed-phase

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chromatography and tandem mass spectrometry provides the necessary selectivity and sensitivity for forensic and clinical applications. The fragmentation of these compounds is characterized by the formation of a methoxybenzoyl cation (m/z 135) and a diagnostically significant rearrangement ion (m/z 152), which helps differentiate them from isobaric analogs like MDBP. While mass spectrometry alone is insufficient to distinguish between regioisomers, the coupling with liquid chromatography allows for their successful resolution based on retention time. This guide provides the foundational knowledge and practical protocols for researchers to confidently analyze this important class of novel psychoactive substances.

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